

Safety and handling information for 2-(4-Piperidyl)benzoxazole Hydrochloride

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Compound of Interest

Compound Name: 2-(4-Piperidyl)benzoxazole
Hydrochloride

Cat. No.: B3027842

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An In-depth Technical Guide to the Safe Handling and Application of **2-(4-Piperidyl)benzoxazole Hydrochloride**

Authored by: Gemini, Senior Application Scientist

Introduction

2-(4-Piperidyl)benzoxazole Hydrochloride is a heterocyclic compound of interest in contemporary research and drug development. Its unique structural motif, combining a benzoxazole core with a piperidyl substituent, presents a versatile scaffold for chemical exploration. As with any novel or specialized chemical entity, a thorough understanding of its properties and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the essential safety and handling information for **2-(4-Piperidyl)benzoxazole Hydrochloride**, grounded in established principles of chemical safety and drawing upon data from analogous structures. It is designed to empower researchers, scientists, and drug development professionals with the knowledge to work with this compound confidently and safely.

Chemical and Physical Properties

A foundational aspect of safe laboratory practice is a clear understanding of the physical and chemical characteristics of the substances being handled. While comprehensive, peer-

reviewed data for **2-(4-Piperidyl)benzoxazole Hydrochloride** may be limited, we can infer its likely properties based on its structural components and data from chemical suppliers.

Property	Value (Estimated/Reported)	Source
Molecular Formula	C ₁₂ H ₁₅ ClN ₂ O	-
Molecular Weight	238.71 g/mol	-
Appearance	White to off-white solid	Typical for similar salts
Solubility	Soluble in water, DMSO, Methanol	Inferred from hydrochloride salt form
Storage Temperature	2-8°C, desiccated	General recommendation for complex organic molecules

Hazard Identification and Toxicological Profile

Given the novelty of **2-(4-Piperidyl)benzoxazole Hydrochloride**, a dedicated toxicological profile is not extensively documented in public literature. Therefore, a conservative approach to hazard assessment is warranted, based on the known properties of its constituent functional groups: the benzoxazole and piperidine rings.

- **Benzoxazole Derivatives:** The benzoxazole moiety is a common scaffold in medicinal chemistry. While many derivatives are biologically active, some can exhibit cytotoxic or irritant properties.
- **Piperidine Derivatives:** Piperidine itself is a cyclic amine that is corrosive and can cause severe skin burns and eye damage. While the piperidine in the target molecule is part of a larger structure, it is prudent to assume potential for skin and eye irritation.
- **Hydrochloride Salt:** The hydrochloride form increases water solubility but also introduces a slightly acidic character.

Primary Routes of Exposure:

- **Inhalation:** Dust or aerosols can be irritating to the respiratory tract.

- Ingestion: May be harmful if swallowed.
- Dermal Contact: May cause skin irritation upon prolonged or repeated contact.
- Eye Contact: May cause serious eye irritation.

Personal Protective Equipment (PPE) and Engineering Controls

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential for mitigating risks associated with handling **2-(4-Piperidyl)benzoxazole Hydrochloride**.

Engineering Controls:

- Fume Hood: All weighing and solution preparation activities should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.

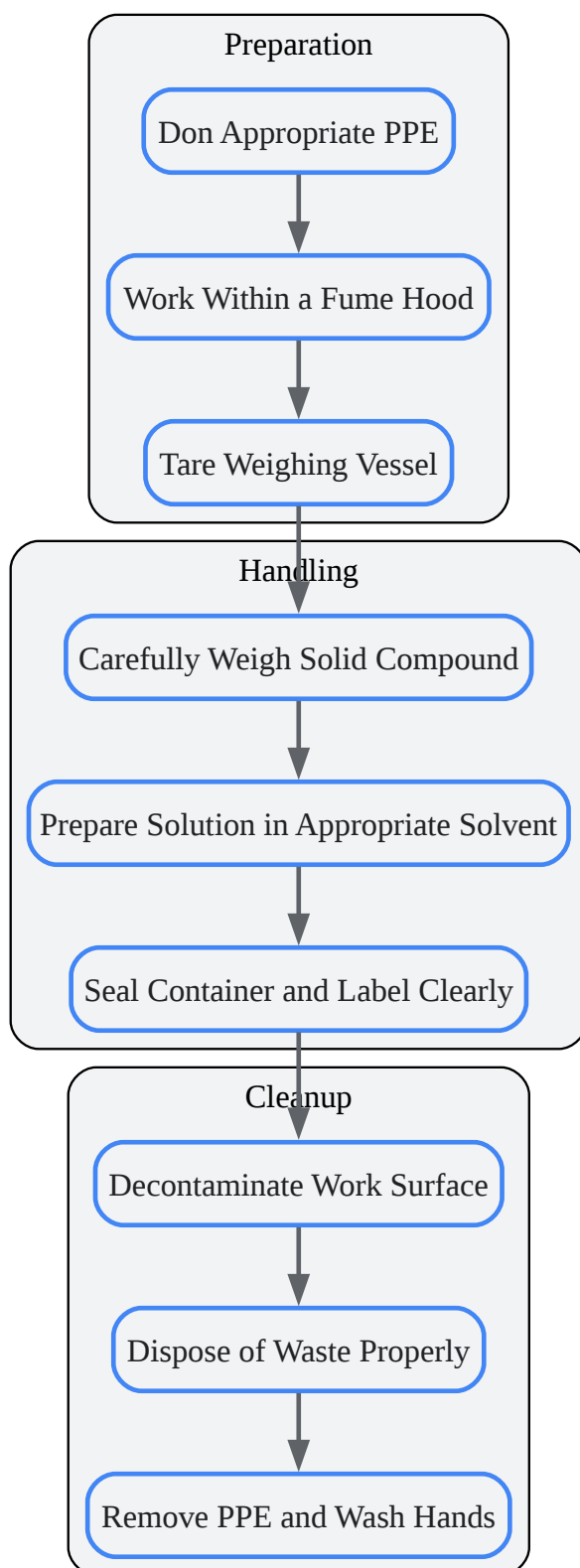
Personal Protective Equipment (PPE):

PPE Item	Specification	Rationale
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves (check manufacturer's compatibility data).	Provides a barrier against dermal contact. Double-gloving is recommended for handling neat material.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory	Not typically required when handled in a fume hood. Use a NIOSH-approved respirator if engineering controls are insufficient or for spill cleanup.	Prevents inhalation of dust or aerosols.

Safe Handling, Storage, and Disposal

Adherence to standardized laboratory procedures is critical for the safe handling and long-term stability of **2-(4-Piperidyl)benzoxazole Hydrochloride**.

Handling Workflow:



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Caption: Workflow for Safely Handling **2-(4-Piperidyl)benzoxazole Hydrochloride**.

Storage:

- Temperature: Store in a refrigerator at 2-8°C.
- Atmosphere: Keep in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) if long-term stability is critical.
- Light: Protect from light.
- Incompatibilities: Avoid storage with strong oxidizing agents.

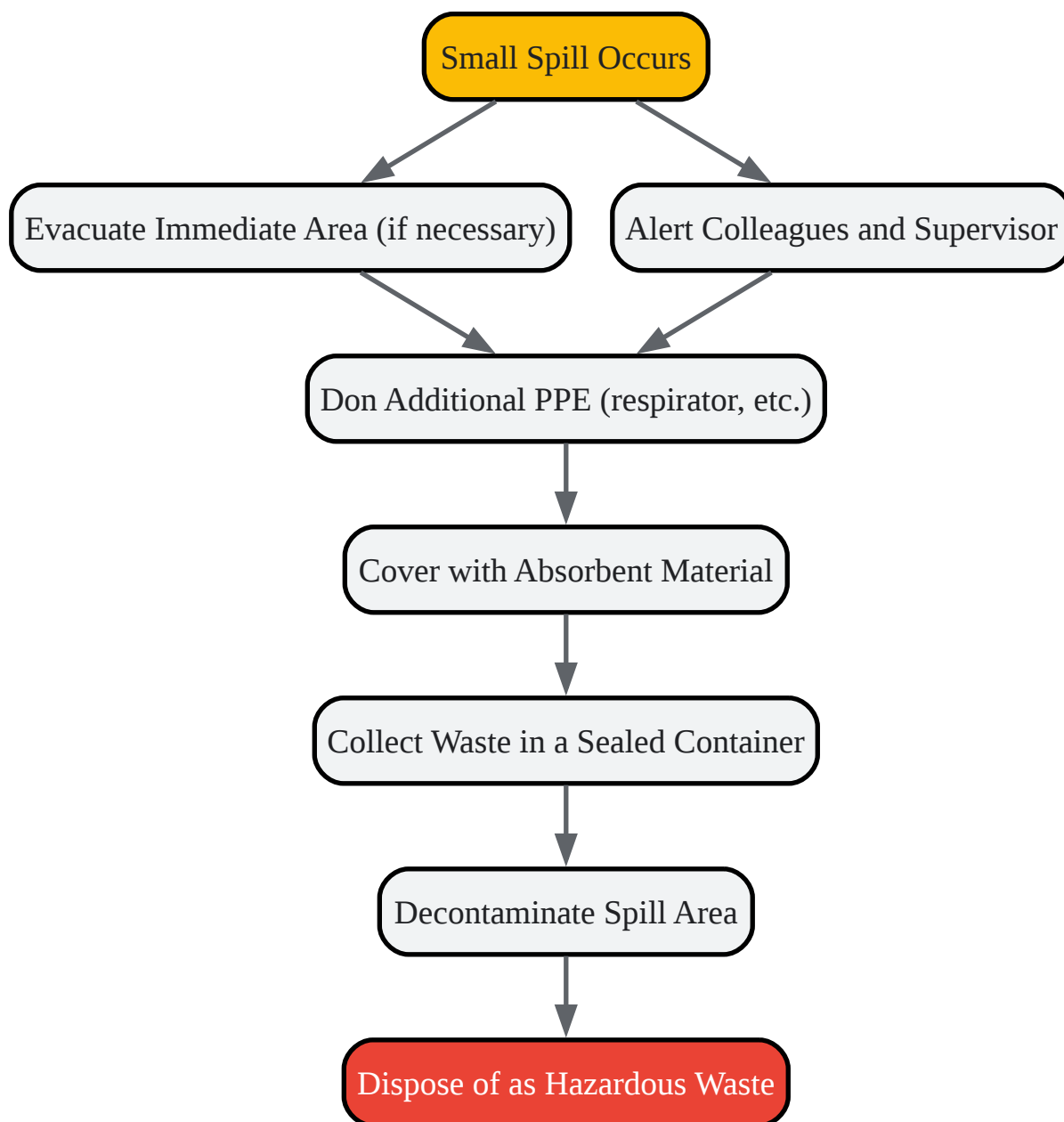
Disposal:

Dispose of waste in accordance with all applicable federal, state, and local regulations. Unused material and contaminated waste should be handled as hazardous chemical waste.

Emergency Procedures

Preparedness is key to effectively managing any laboratory incident.

Spill Response:



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Caption: Emergency Response Protocol for a Small Spill.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Conclusion

While **2-(4-Piperidyl)benzoxazole Hydrochloride** holds promise as a research chemical, its safe handling is a non-negotiable prerequisite for its use. By understanding its potential hazards, employing appropriate engineering controls and personal protective equipment, and adhering to established protocols for handling, storage, and emergency response, researchers can minimize risks and create a safe environment for scientific discovery. This guide serves as a foundational resource, and it is incumbent upon all users to supplement this information with institution-specific safety training and to consult Safety Data Sheets for any reagents used in conjunction with this compound.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com